

# 5-methyl-3-vinyl-2-oxazolidinone chemical structure and analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Oxazolidinone, 5-methyl-3-vinyl-

Cat. No.: B1606508

[Get Quote](#)

## An In-depth Technical Guide to 5-methyl-3-vinyl-2-oxazolidinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of 5-methyl-3-vinyl-2-oxazolidinone (VMOX). It is intended for an audience with a technical background in chemistry and pharmaceuticals, offering detailed information relevant to research and development.

### Chemical Structure and Identification

5-methyl-3-vinyl-2-oxazolidinone is a heterocyclic compound featuring a five-membered oxazolidinone ring substituted with a methyl group at the 5-position and a vinyl group at the 3-position (the nitrogen atom). This unique combination of a polymerizable vinyl group and a polar cyclic carbamate structure makes it a versatile monomer and chemical intermediate.<sup>[1]</sup>

Canonical SMILES: CC1CN(C(=O)O1)C=C

InChI Key: HXFNRRNDWNSKFM-UHFFFAOYSA-N

Below is a logical diagram illustrating the key structural features of the molecule.

Figure 1. Key Structural Features of 5-methyl-3-vinyl-2-oxazolidinone

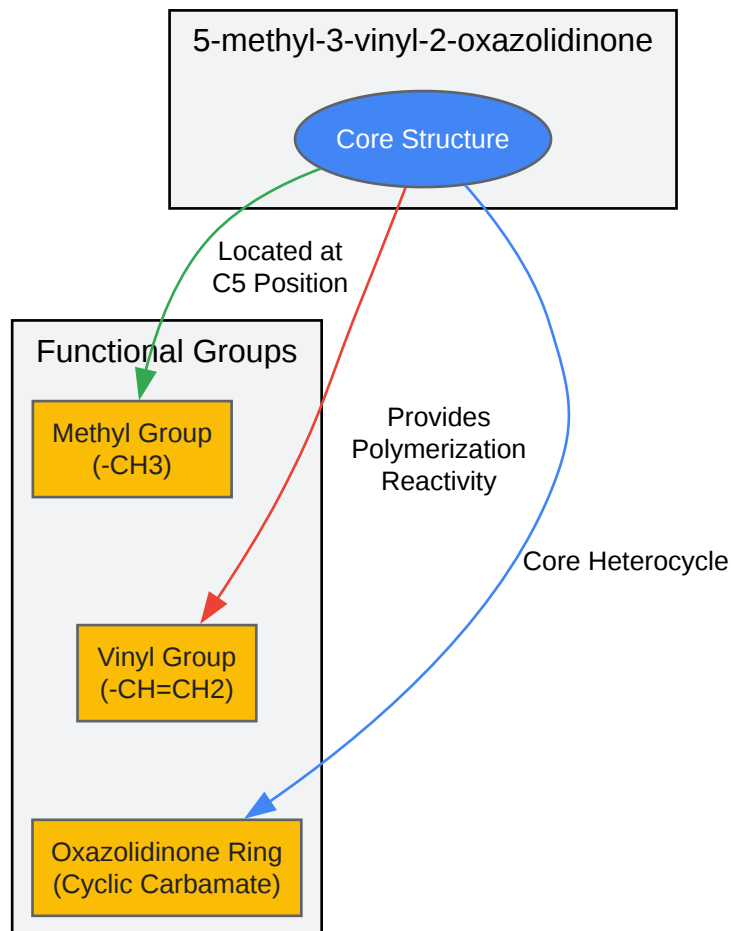


Figure 2. Conceptual Synthesis Workflow

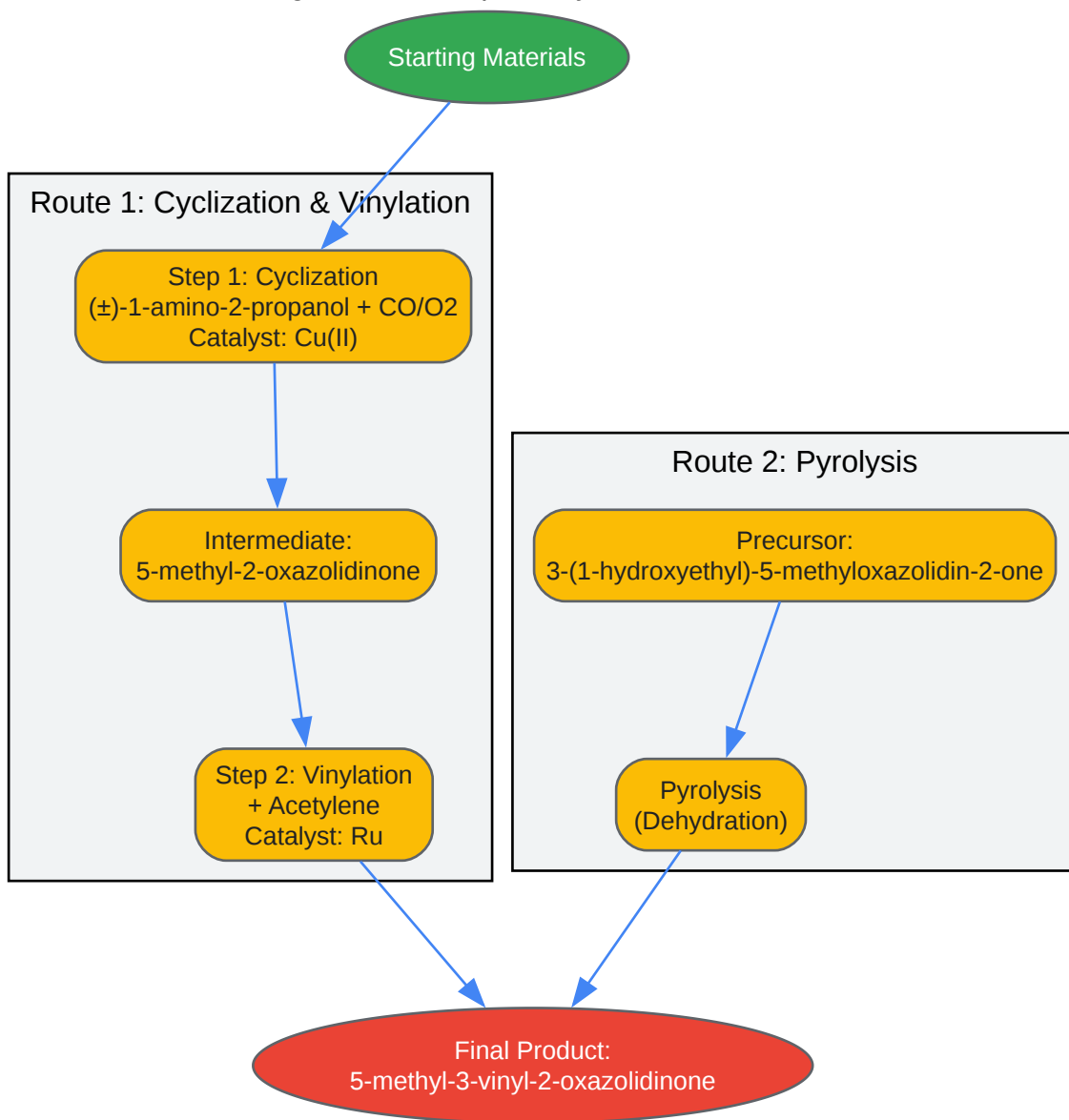
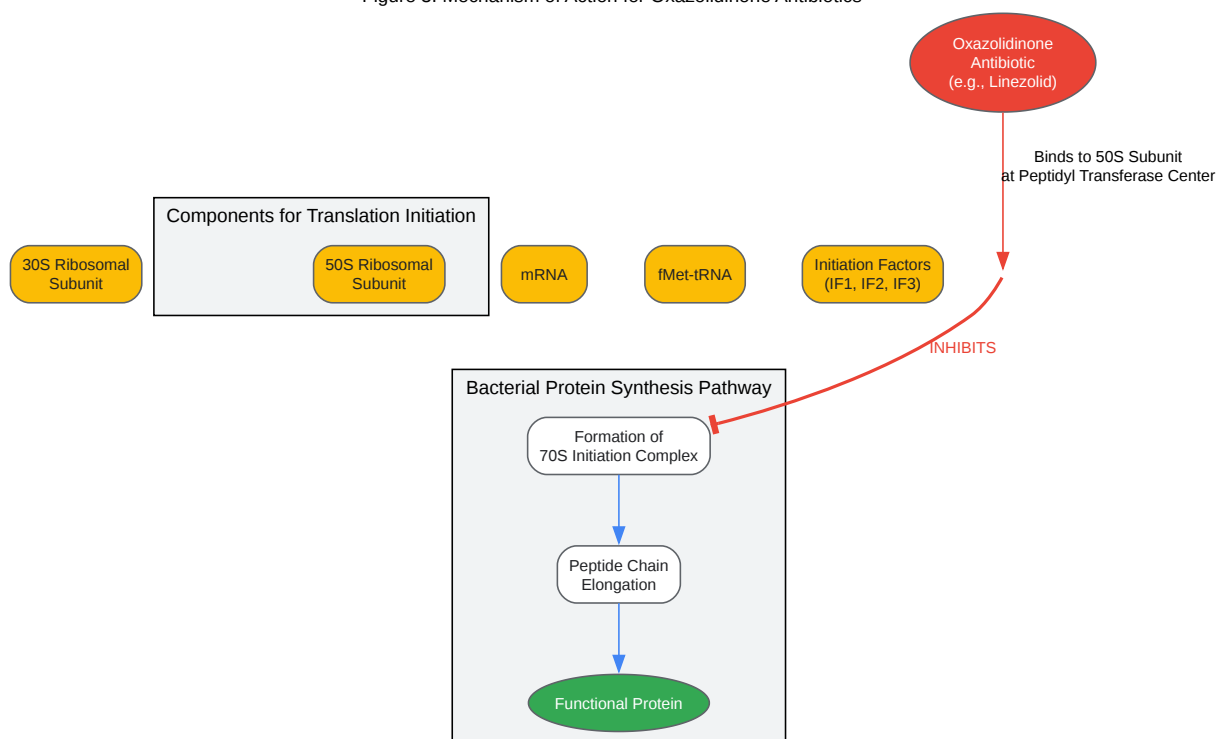


Figure 3. Mechanism of Action for Oxazolidinone Antibiotics



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. HPLC Method for Analysis 1-vinyl-2-pyrrolidone on Newcrom R1 Column | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [5-methyl-3-vinyl-2-oxazolidinone chemical structure and analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606508#5-methyl-3-vinyl-2-oxazolidinone-chemical-structure-and-analysis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)